

Application Notes and Protocols: Aqueous Solubility of Dimethoxanate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethoxanate*

Cat. No.: *B1203018*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethoxanate hydrochloride is a phenothiazine derivative that has been investigated for its antitussive properties.^[1] Understanding its aqueous solubility is a critical first step in the development of oral dosage forms and in vitro biological assays. Aqueous solubility influences a drug's dissolution rate, bioavailability, and overall therapeutic efficacy. This document provides detailed protocols for determining the aqueous solubility of **dimethoxanate** hydrochloride and serves as a guide for researchers in the pharmaceutical sciences.

Physicochemical Properties of Dimethoxanate Hydrochloride

A summary of the key physicochemical properties of **dimethoxanate** hydrochloride is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₃ ClN ₂ O ₃ S	PubChem[2]
Molecular Weight	394.9 g/mol	PubChem[2]
IUPAC Name	2-[2-(dimethylamino)ethoxy]ethyl phenothiazine-10-carboxylate;hydrochloride	PubChem[2]
Synonyms	Dimethoxanate HCl, Tussizid, Perlatos, Catrane	PubChem[2]

Aqueous Solubility of Dimethoxanate Hydrochloride

The aqueous solubility of **dimethoxanate** hydrochloride has not been extensively reported in publicly available literature. Therefore, experimental determination is necessary. The following table is provided as a template to be populated with experimentally determined solubility data at various physiologically relevant pH values.

Aqueous Medium	pH	Temperature (°C)	Solubility (mg/mL)	Solubility (μg/mL)	Molar Solubility (mol/L)
Purified Water	~7.0	25 ± 2	To be determined	To be determined	To be determined
0.1 N HCl	1.2	37 ± 0.5	To be determined	To be determined	To be determined
Acetate Buffer	4.5	37 ± 0.5	To be determined	To be determined	To be determined
Phosphate Buffer	6.8	37 ± 0.5	To be determined	To be determined	To be determined
Phosphate Buffer	7.4	37 ± 0.5	To be determined	To be determined	To be determined

Experimental Protocols

The following protocols describe the determination of kinetic and thermodynamic aqueous solubility using the widely accepted shake-flask method.

Protocol 1: Determination of Kinetic Aqueous Solubility

This method is a rapid assessment of solubility, often used in early drug discovery.

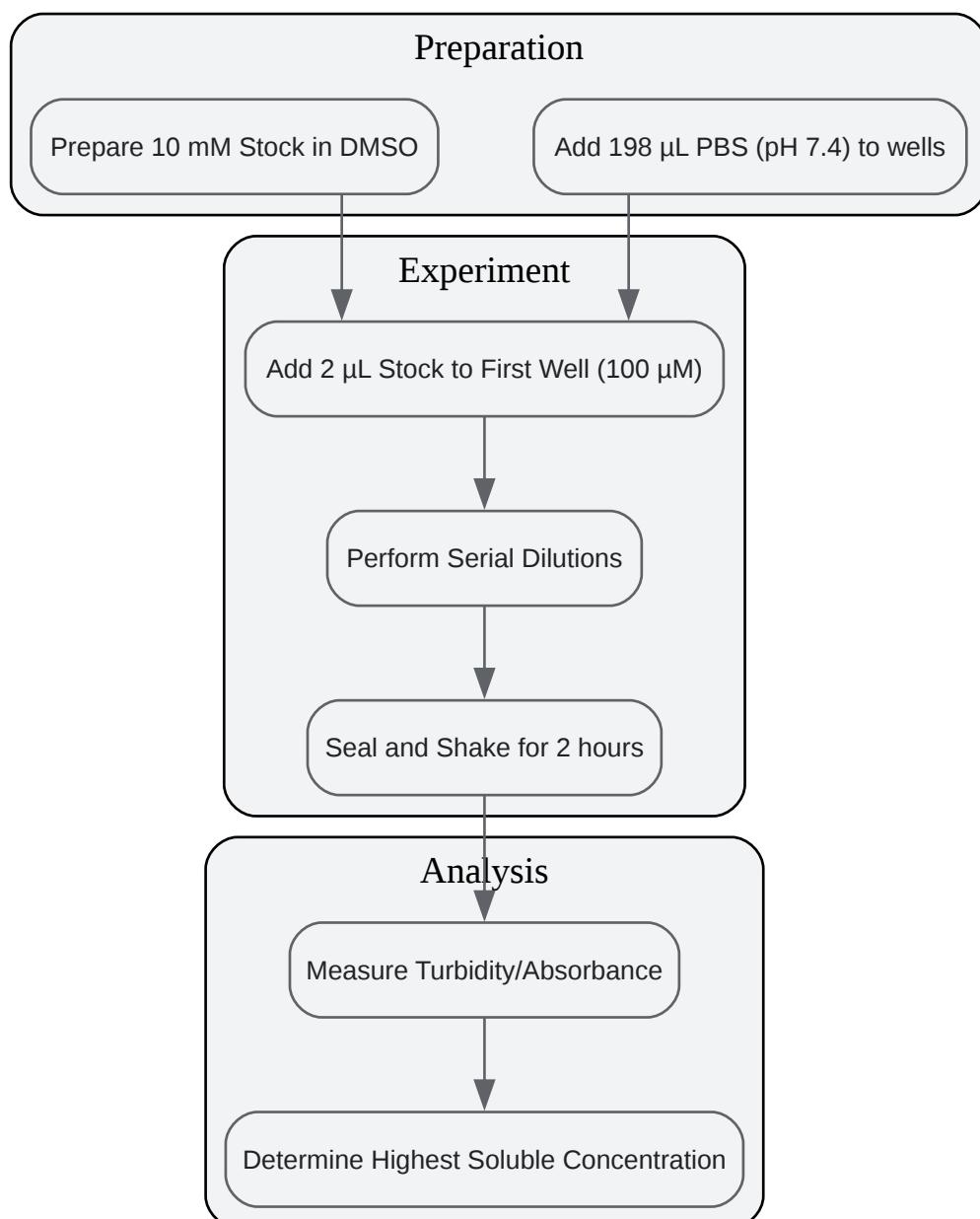
1. Materials:

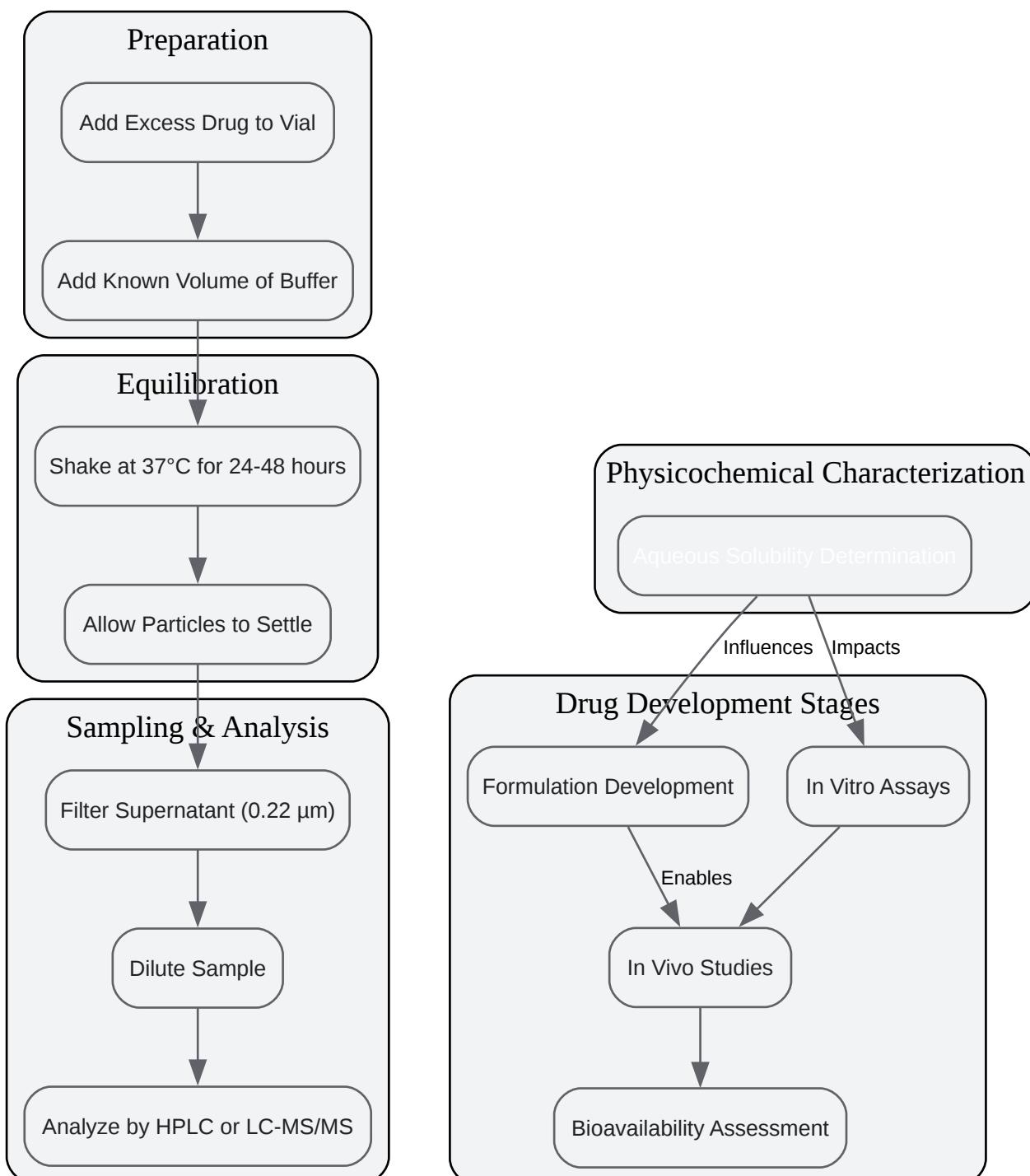
- **Dimethoxanate** hydrochloride
- Dimethyl sulfoxide (DMSO)
- Phosphate Buffered Saline (PBS), pH 7.4
- 96-well microplates
- Plate shaker
- Turbidimeter or plate reader capable of measuring absorbance at ~600-650 nm

2. Procedure:

- Prepare a 10 mM stock solution of **dimethoxanate** hydrochloride in DMSO.
- Add 198 μ L of PBS (pH 7.4) to the wells of a 96-well microplate.
- Add 2 μ L of the 10 mM **dimethoxanate** hydrochloride stock solution to the first well, resulting in a 100 μ M solution.
- Perform serial dilutions across the plate.
- Seal the plate and shake at room temperature for 2 hours.
- Measure the turbidity of each well using a nephelometer or the absorbance at 620 nm with a plate reader.

- The highest concentration that does not show precipitation is reported as the kinetic solubility.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethoxanate - Wikipedia [en.wikipedia.org]
- 2. Dimethoxanate Hydrochloride | C19H23ClN2O3S | CID 10609 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Aqueous Solubility of Dimethoxanate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203018#dimethoxanate-hydrochloride-solubility-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com